

physicochemical properties of 2-Ethoxycarbonylphenylboronic acid

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Compound of Interest

Compound Name: 2-Ethoxycarbonylphenylboronic acid

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An In-depth Technical Guide to the Physicochemical Properties of **2-Ethoxycarbonylphenylboronic Acid**

Introduction

2-Ethoxycarbonylphenylboronic acid, a member of the boronic acid family, is a versatile organic compound of significant interest to researchers and professionals in drug development and materials science. Its utility primarily stems from its role as a key building block in organic synthesis, most notably in palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura reaction.^[1] This reaction is a powerful tool for the formation of carbon-carbon bonds, enabling the construction of complex molecular architectures found in many pharmaceuticals and functional materials.^[1] This guide provides a comprehensive overview of the core physicochemical properties of **2-Ethoxycarbonylphenylboronic acid**, detailed experimental protocols for their determination, and a visualization of its application in a key synthetic workflow.

Core Physicochemical Properties

The physical and chemical characteristics of **2-Ethoxycarbonylphenylboronic acid** are fundamental to its handling, reactivity, and application in various chemical transformations. These properties have been summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₁ BO ₄	[1][2][3]
Molecular Weight	193.99 g/mol	[1][3][4]
Appearance	White to light yellow/orange powder or crystals	[1][5]
Melting Point	128-139 °C	[1][5]
Boiling Point	367.5 ± 44.0 °C (Predicted)	[5]
Solubility	Soluble in Methanol	[5]
pKa	8.18 ± 0.53 (Predicted)	[5]
CAS Number	380430-53-5	[1][6]

Stability and Handling

2-Ethoxycarbonylphenylboronic acid is stable under recommended storage conditions, which typically involve keeping it in a cool, dry place under an inert atmosphere (like nitrogen or argon) at 2-8°C.[5][7] It is incompatible with strong oxidizing agents, strong acids, and strong bases.[7] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and boron oxides.[7]

Experimental Protocols

Detailed experimental procedures for the characterization of a specific batch of **2-Ethoxycarbonylphenylboronic acid** are typically found in the Certificate of Analysis provided by the supplier. However, the following are standard methodologies employed for determining the key physicochemical properties outlined above.

Melting Point Determination

The melting point of boronic acids is a key indicator of purity and is commonly determined using the capillary method with a calibrated melting point apparatus.

- **Sample Preparation:** A small amount of the crystalline **2-Ethoxycarbonylphenylboronic acid** is finely ground and packed into a capillary tube to a height of 2-3 mm.
- **Measurement:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Observation:** The temperature is increased at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- **Data Recording:** The temperature range is recorded from the point at which the first drop of liquid appears to when the entire sample has melted.

Solubility Assessment

The solubility of **2-Ethoxycarbonylphenylboronic acid** in various solvents can be determined qualitatively or quantitatively. The shake-flask method is a standard quantitative technique.

- **Equilibration:** An excess amount of the solid compound is added to a known volume of the solvent (e.g., methanol) in a sealed flask.
- **Agitation:** The flask is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Separation:** The saturated solution is filtered to remove any undissolved solid.
- **Quantification:** The concentration of **2-Ethoxycarbonylphenylboronic acid** in the filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy, by comparing the result to a calibration curve.

pKa Determination by Potentiometric Titration

The acid dissociation constant (pKa) is a measure of the compound's acidity. For boronic acids, this reflects the equilibrium between the neutral boronic acid and the anionic boronate species. Potentiometric titration is a common method for its determination.

- **Solution Preparation:** A precise weight of **2-Ethoxycarbonylphenylboronic acid** is dissolved in a suitable solvent system, often a mixture of water and an organic co-solvent

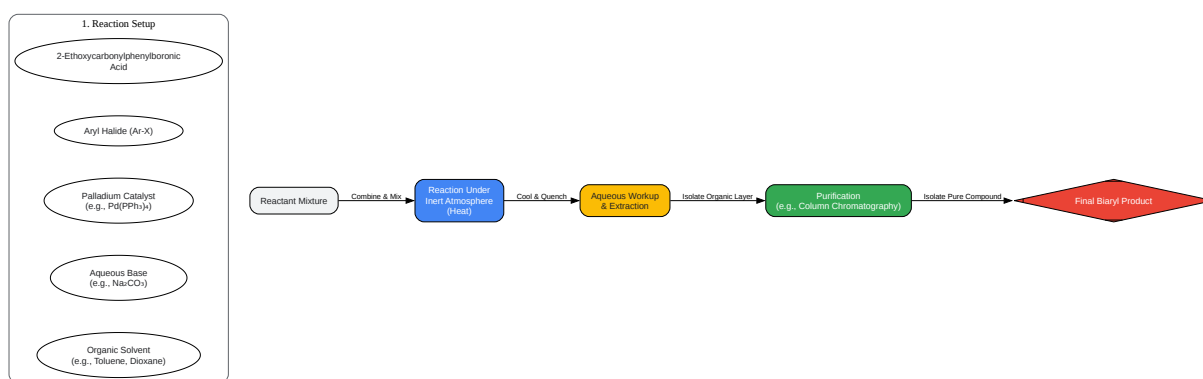
like methanol to ensure solubility.

- **Titration:** The solution is titrated with a standardized solution of a strong base (e.g., NaOH) of known concentration.
- **pH Monitoring:** The pH of the solution is monitored continuously throughout the titration using a calibrated pH electrode.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point of the titration curve.

Applications in Synthesis: The Suzuki-Miyaura Coupling

A primary application of **2-Ethoxycarbonylphenylboronic acid** is its use as a coupling partner in the Suzuki-Miyaura reaction.^[1] This reaction facilitates the formation of a new carbon-carbon bond between the boronic acid and an aryl or vinyl halide (or triflate), catalyzed by a palladium(0) complex. This versatility is crucial for the synthesis of biaryl compounds, which are common motifs in pharmaceuticals.

Below is a diagram illustrating the generalized workflow for a Suzuki-Miyaura cross-coupling reaction utilizing **2-Ethoxycarbonylphenylboronic acid**.



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Caption: Generalized workflow for a Suzuki-Miyaura cross-coupling reaction.

Conclusion

2-Ethoxycarbonylphenylboronic acid is a valuable reagent with well-defined physicochemical properties that make it suitable for a range of synthetic applications. Its

stability, coupled with its reactivity in palladium-catalyzed reactions, has solidified its role as a staple in the synthetic chemist's toolbox for constructing complex organic molecules. A thorough understanding of its properties, as detailed in this guide, is essential for its safe and effective use in research and development.

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